

# 4-Pyridinesulfonic Acid 1-Oxide: A Technical Overview

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## Compound of Interest

Compound Name: 4-Pyridinesulfonic acid, 1-oxide

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## Abstract

4-Pyridinesulfonic acid 1-oxide is a heterocyclic organic compound of interest in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its known properties, synthesis, and reactivity. Due to the limited availability of direct experimental data for this specific molecule, this document leverages analogous compounds and the general chemical behavior of pyridine-N-oxides to infer its characteristics. Detailed experimental protocols for the synthesis of related compounds are provided to guide researchers in the preparation of 4-pyridinesulfonic acid 1-oxide.

## Introduction

Pyridine-N-oxides are a class of heterocyclic compounds characterized by an oxygen atom bonded to the nitrogen atom of a pyridine ring. This N-oxidation significantly alters the electronic properties of the pyridine ring, influencing its reactivity and physical characteristics. While extensive data exists for many substituted pyridine-N-oxides, 4-pyridinesulfonic acid 1-oxide remains a less-explored molecule. This guide aims to consolidate the available information and provide a predictive framework for its properties and behavior.

## Physicochemical Properties

Direct experimental data for the physicochemical properties of 4-pyridinesulfonic acid 1-oxide are not readily available in the public domain. However, we can infer its properties based on the known characteristics of 4-pyridinesulfonic acid and the general effects of N-oxidation on the pyridine ring.

Table 1: Comparison of Properties of Pyridine and Pyridine-N-Oxide

Property	Pyridine	Pyridine-N-Oxide	Inferred Impact on 4-Pyridinesulfonic Acid 1-Oxide
Molecular Formula	C <sub>5</sub> H <sub>5</sub> N	C <sub>5</sub> H <sub>5</sub> NO	C <sub>5</sub> H <sub>5</sub> NO <sub>4</sub> S
Molar Mass	79.10 g/mol	95.10 g/mol	175.17 g/mol
Appearance	Colorless liquid	Colorless, hygroscopic solid	Likely a crystalline solid
Melting Point	-41.6 °C	65-66 °C <sup>[1]</sup>	Significantly higher than 4-pyridinesulfonic acid
Boiling Point	115.2 °C	270 °C <sup>[1]</sup>	Expected to be high and likely to decompose
Solubility in Water	Miscible	High <sup>[1]</sup>	Expected to be highly soluble in water
Basicity (pKa of conjugate acid)	5.25	0.79	The sulfonic acid group is strongly acidic. The N-oxide function will be weakly basic.
Dipole Moment	2.2 D	4.22 D	Expected to have a large dipole moment

## Synthesis

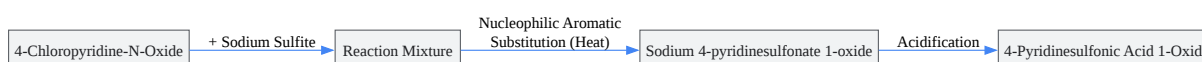
A direct, published synthesis for 4-pyridinesulfonic acid 1-oxide is not available. However, two primary synthetic strategies can be proposed based on known reactions of pyridine derivatives.

## Strategy 1: Oxidation of 4-Pyridinesulfonic Acid

This approach involves the direct N-oxidation of commercially available 4-pyridinesulfonic acid.

Experimental Protocol (Hypothetical):

- **Dissolution:** Dissolve 4-pyridinesulfonic acid in a suitable solvent, such as glacial acetic acid.
- **Oxidation:** Add a peroxy acid, such as peracetic acid or m-chloroperoxybenzoic acid (m-CPBA), dropwise to the solution at a controlled temperature (e.g., 0-25 °C).
- **Monitoring:** Monitor the reaction progress using thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Work-up:** Upon completion, the reaction mixture is worked up to remove the excess oxidizing agent and solvent. This may involve precipitation, crystallization, or chromatographic purification.
- **Characterization:** The final product should be characterized by techniques such as NMR spectroscopy, mass spectrometry, and elemental analysis to confirm its identity and purity.



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## References

- 1. Pyridine-N-oxide - Wikipedia [en.wikipedia.org]
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